

# Application of NVP-SAA164 in Specific Disease Models: Information Not Available

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## Compound of Interest

Compound Name: *Nvp-saa164*

Cat. No.: *B1677052*

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Initial searches for the compound "**NVP-SAA164**" have not yielded any specific information regarding its mechanism of action, development, or application in any disease models. It is possible that "**NVP-SAA164**" is an internal designation not yet disclosed in public literature, or that the name contains a typographical error.

While no data could be found for "**NVP-SAA164**," the prefix "NVP" is commonly associated with investigational compounds from Novartis. Several other "NVP-" designated molecules have been documented in preclinical and clinical research, targeting a range of pathways in various diseases. These include:

- NVP-AUY922: An inhibitor of Heat Shock Protein 90 (HSP90).
- NVP-LAQ824: A histone deacetylase (HDAC) inhibitor.
- NVP-BHG712: An Ephrin type-A receptor 2 (EPHA2) inhibitor.
- NVP-ADW742: An Insulin-like Growth Factor-I Receptor (IGF-IR) kinase inhibitor.

Without specific information on **NVP-SAA164**, it is not possible to provide the requested detailed Application Notes and Protocols, including quantitative data, experimental procedures, and signaling pathway diagrams.

Further investigation would require a corrected or alternative designation for the compound of interest. Should more specific details about **NVP-SAA164** become available, the requested

information can be compiled.

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